

The Discovery, Isolation, and Characterization of γ -Bisabolene Isomers: A Technical Guide

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Compound of Interest

Compound Name: *(E)-gamma-Bisabolene*

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Introduction

Gamma-bisabolene (γ -bisabolene) is a monocyclic sesquiterpene hydrocarbon with the molecular formula $C_{15}H_{24}$ and a molecular weight of approximately 204.35 g/mol .[\[1\]](#)[\[2\]](#) It exists as a mixture of geometric isomers, primarily the (E) and (Z)-isomers, which differ in the stereochemistry around the exocyclic double bond.[\[3\]](#) These isomers are found in the essential oils of various plants, including those of the Laurencia genus and Andrographis paniculata, and have garnered significant interest due to their diverse biological activities, which include potential anticancer and anti-inflammatory properties. This guide provides a comprehensive overview of the discovery, isolation, and characterization of γ -bisabolene isomers, with a focus on detailed experimental methodologies and data presentation.

Physicochemical and Spectroscopic Properties of γ -Bisabolene Isomers

A summary of the key physicochemical and spectroscopic data for the (E) and (Z)-isomers of γ -bisabolene is presented below. This data is essential for the identification and characterization of these compounds.

Property	(E)- γ -Bisabolene	(Z)- γ -Bisabolene
Molecular Formula	$C_{15}H_{24}$	$C_{15}H_{24}$
Molecular Weight	204.35 g/mol [2]	204.35 g/mol [1]
CAS Number	53585-13-0[2]	13062-00-5[1]
Boiling Point	280.8 ± 20.0 °C (Predicted)	280.00 to 281.00 °C @ 760.00 mm Hg
Solubility	Insoluble in water; Soluble in organic solvents[3]	Soluble in organic solvents
1H NMR	See Table 2 for detailed assignments.	See Table 3 for detailed assignments.
^{13}C NMR	See Table 2 for detailed assignments.	See Table 3 for detailed assignments.
Mass Spectrometry (GC-MS)	See Table 4 for major fragments.	See Table 5 for major fragments.

Table 1: Physicochemical properties of (E)- and (Z)- γ -bisabolene.

1H NMR			^{13}C NMR	
Chemical Shift (ppm)	Multiplicity	Assignment	Chemical Shift (ppm)	Assignment
Data not fully available in search results	Data not fully available in search results			

Table 2: 1H and ^{13}C NMR Spectral Data for (E)- γ -Bisabolene. (Note: Complete, assigned spectra were not available in the search results. This table serves as a template for experimental data.)

¹ H NMR			¹³ C NMR	
Chemical Shift (ppm)	Multiplicity	Assignment	Chemical Shift (ppm)	Assignment
Data not fully available in search results	Data not fully available in search results			

Table 3: ¹H and ¹³C NMR Spectral Data for (Z)- γ -Bisabolene. (Note: Complete, assigned spectra were not available in the search results. This table serves as a template for experimental data.)

Mass-to-Charge Ratio (m/z)	Relative Intensity	Proposed Fragment
204	[M] ⁺	Molecular Ion
135	High	[C ₁₀ H ₁₅] ⁺
107	High	[C ₈ H ₁₁] ⁺
93	Moderate	[C ₇ H ₉] ⁺
69	High	[C ₅ H ₉] ⁺

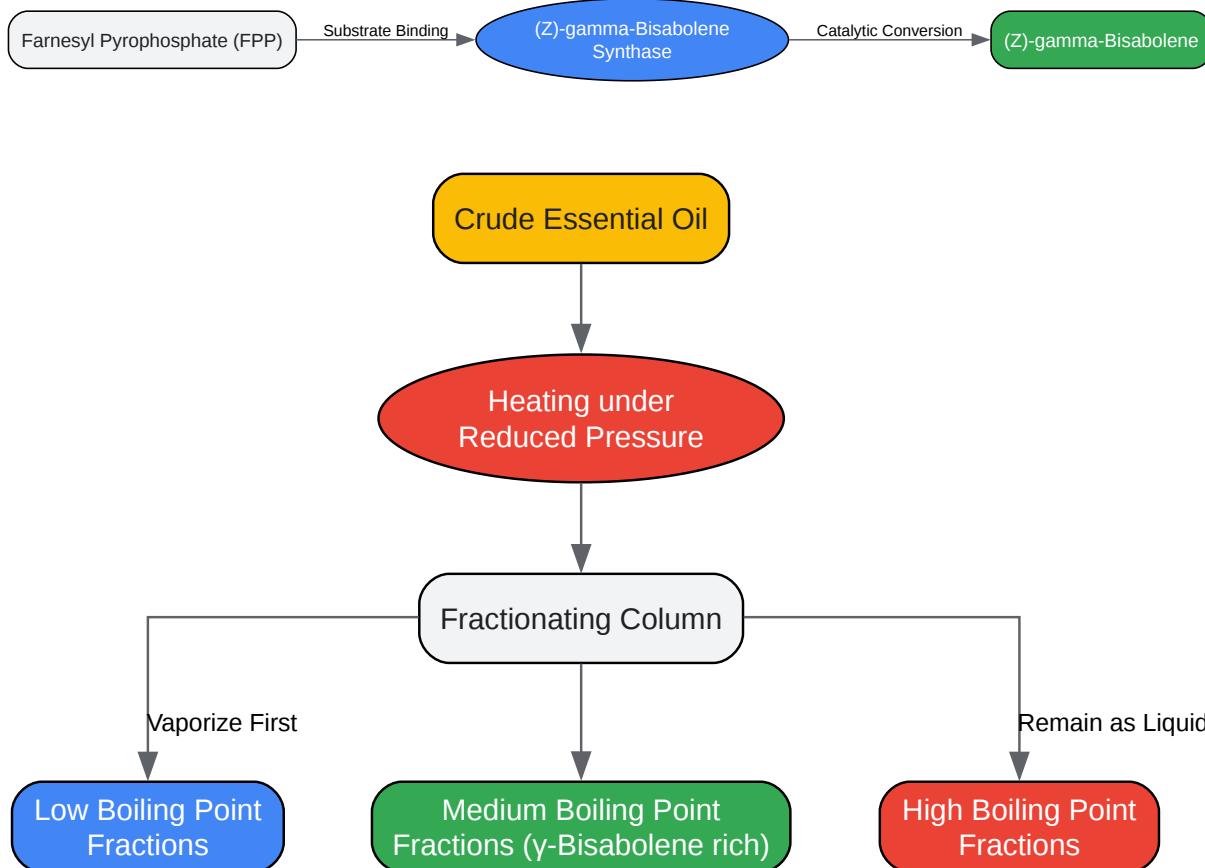
Table 4: Prominent Mass Fragments of (E)- γ -Bisabolene from GC-MS Analysis.

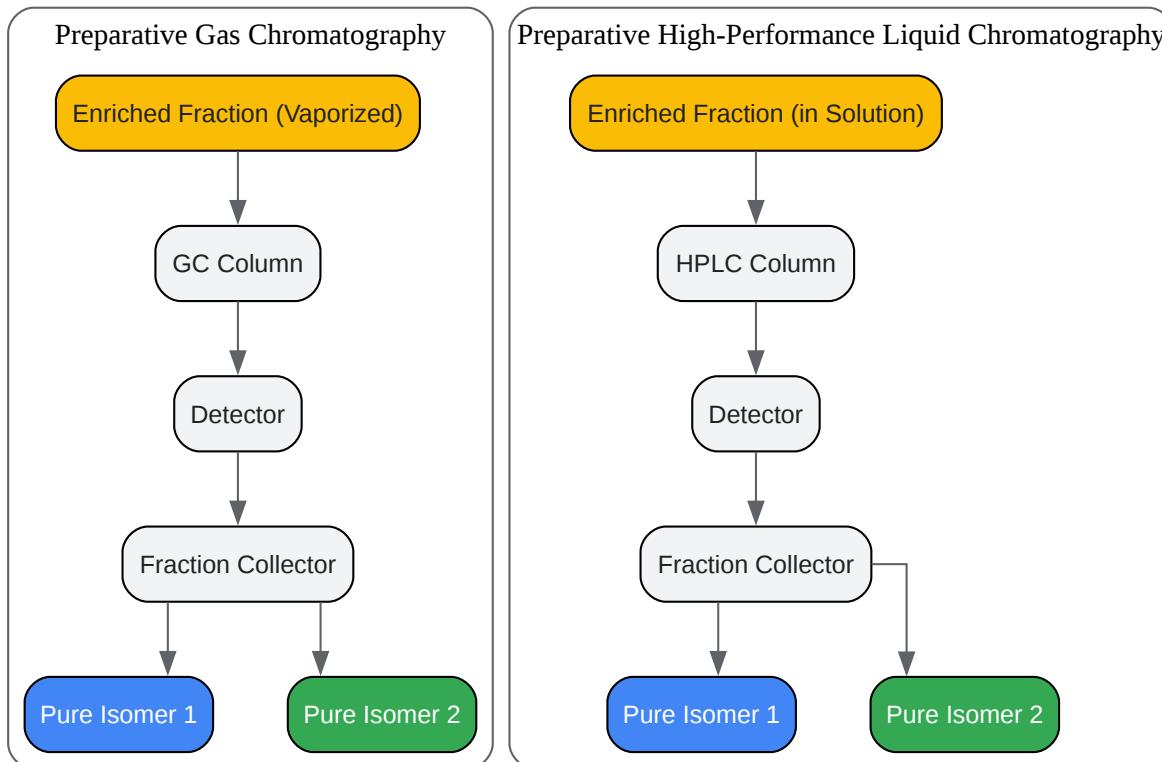
Mass-to-Charge Ratio (m/z)	Relative Intensity	Proposed Fragment
204	[M] ⁺	Molecular Ion
119	High	[C ₉ H ₁₁] ⁺
107	High	[C ₈ H ₁₁] ⁺
93	Moderate	[C ₇ H ₉] ⁺
69	High	[C ₅ H ₉] ⁺

Table 5: Prominent Mass Fragments of (Z)- γ -Bisabolene from GC-MS Analysis.[\[1\]](#)

Biosynthesis of (Z)- γ -Bisabolene

The biosynthesis of (Z)- γ -bisabolene is catalyzed by the enzyme (Z)- γ -bisabolene synthase. The pathway begins with the universal precursor for sesquiterpenes, farnesyl pyrophosphate (FPP). The enzyme facilitates the cyclization of FPP to form the final product.



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References

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